

# 3-Methylquinoline CAS number and properties

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## Compound of Interest

Compound Name: 3-Methylquinoline

Cat. No.: B029099

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## An In-Depth Technical Guide to 3-Methylquinoline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Methylquinoline**, a heterocyclic aromatic compound of significant interest in medicinal chemistry, materials science, and organic synthesis. This document details its chemical and physical properties, outlines relevant experimental protocols, and discusses its biological activities and potential applications.

## Core Properties of 3-Methylquinoline

**3-Methylquinoline**, also known as  $\beta$ -methylquinoline, is a derivative of quinoline with a methyl group substituted at the 3-position.<sup>[1][2]</sup> Its unique structure serves as a valuable scaffold in the development of more complex molecules.<sup>[3][4]</sup>

CAS Number: 612-58-8<sup>[2][5][6][7]</sup>

## Chemical and Physical Data

The fundamental properties of **3-Methylquinoline** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C <sub>10</sub> H <sub>9</sub> N	[1][5][6]
Molecular Weight	143.19 g/mol	[3][5][8]
Appearance	Colorless to light yellow liquid or powder to lump	[2][3][5][6]
Melting Point	16-17 °C	[2][5][8]
Boiling Point	252-253 °C	[2][5][8]
Density	1.069 g/mL at 25 °C	[2][5][8]
Refractive Index (n <sub>20/D</sub> )	1.615	[2][5][8]
Flash Point	113 °C (closed cup)	[5][8][9]
Solubility	Sparsingly soluble in water; Soluble in acetonitrile and chloroform	[6][10][11]
pKa	5.17 ± 0.11 (Predicted)	[2][6]

## Experimental Protocols

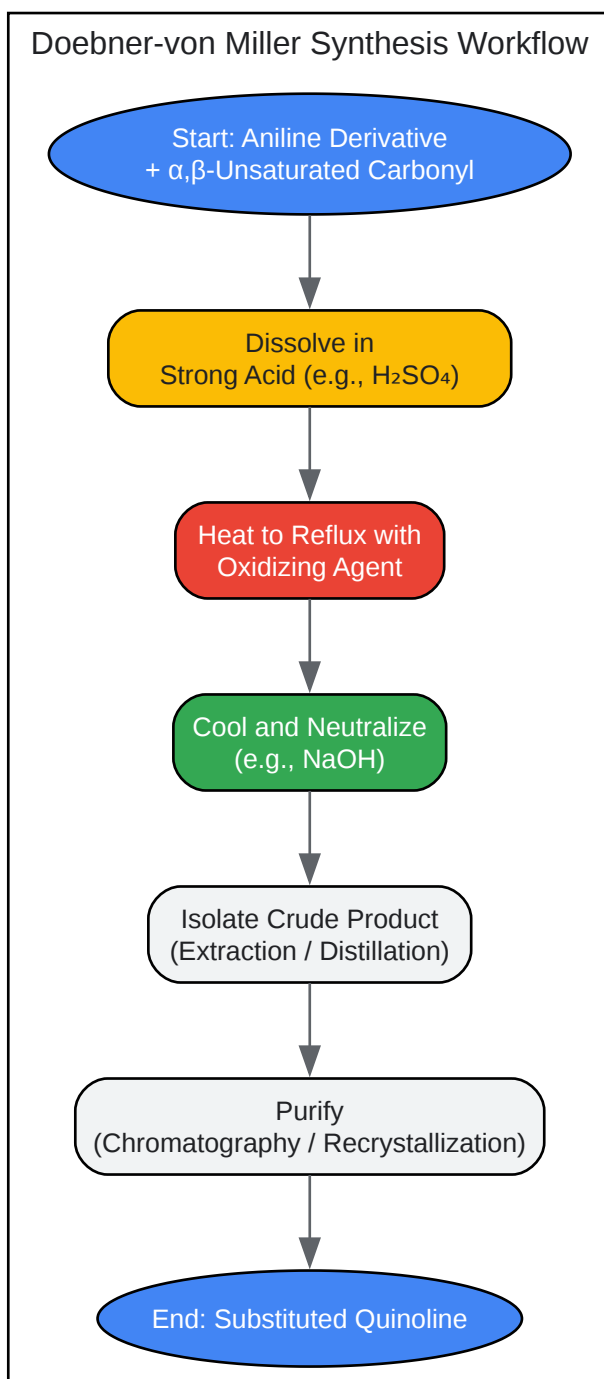
### Synthesis of Substituted Quinolines via Doebner-von Miller Reaction

The synthesis of substituted quinolines like **3-Methylquinoline** can be achieved through various methods. A common and versatile approach is the Doebner-von Miller reaction, which is a variation of the Skraup synthesis.[12] This method involves the reaction of an aniline with an  $\alpha,\beta$ -unsaturated carbonyl compound in the presence of a strong acid and an oxidizing agent.

General Protocol:

- **Reaction Setup:** An appropriate aniline derivative is dissolved in an acidic medium, typically concentrated sulfuric or hydrochloric acid.

- Addition of Carbonyl Compound: An  $\alpha,\beta$ -unsaturated aldehyde or ketone (e.g., crotonaldehyde to introduce a methyl group) is added dropwise to the solution.<sup>[13]</sup> An oxidizing agent, such as arsenic pentoxide or nitrobenzene, is also included in the reaction mixture.<sup>[12][14]</sup>
- Heating: The mixture is heated, often to reflux, for several hours to facilitate the cyclization and aromatization steps.<sup>[13][14]</sup>
- Work-up and Isolation: After cooling, the reaction mixture is neutralized with a strong base (e.g., sodium hydroxide).
- Purification: The crude product is then isolated, often via steam distillation or extraction with an organic solvent.<sup>[13][14]</sup> Further purification can be achieved through recrystallization or column chromatography to yield the desired quinoline derivative.



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Caption: Generalized workflow for the synthesis of substituted quinolines.

## Microbial Degradation Analysis

**3-Methylquinoline** can be utilized as a carbon, nitrogen, and energy source by certain bacteria, such as *Comamonas testosteroni* 63.[2][5] Investigating this biodegradation pathway is crucial for environmental remediation studies.

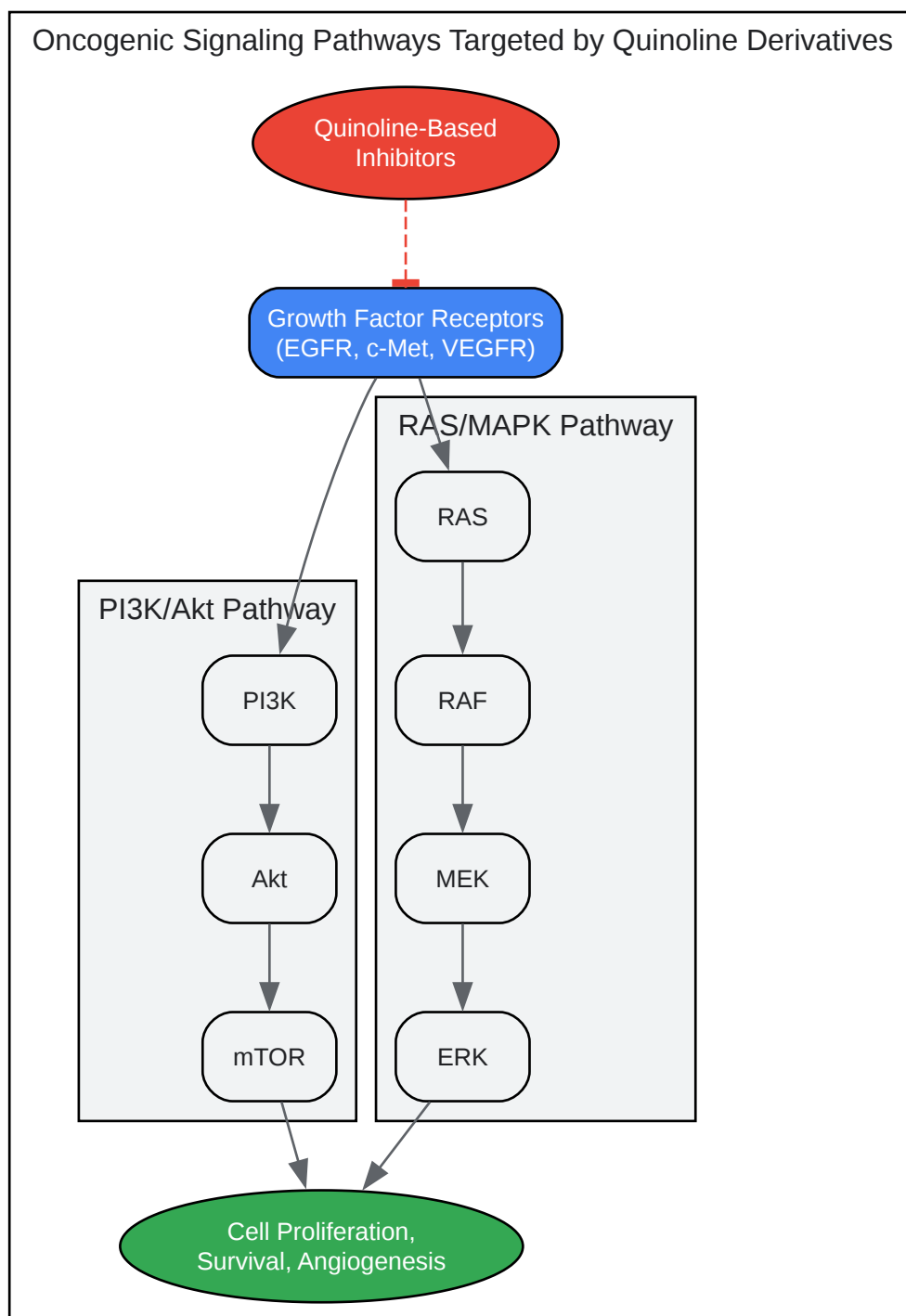
Methodology:

- **Culture Preparation:** A pure culture of *Comamonas testosteroni* 63 is grown in a minimal salt medium.
- **Substrate Addition:** **3-Methylquinoline** is introduced as the sole source of carbon and nitrogen.
- **Incubation:** The culture is incubated under controlled aerobic conditions (temperature, pH, and agitation).
- **Monitoring:** The degradation of **3-Methylquinoline** is monitored over time using techniques like High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Metabolite Identification:** Intermediary metabolites are identified to elucidate the degradation pathway, which often involves hydroxylation at the C2 position.[15]

## Biological Activity and Signaling Pathways

Quinoline and its derivatives are recognized as privileged scaffolds in drug discovery, exhibiting a wide range of biological activities.[16][17] Studies have shown that these compounds can serve as foundational structures for developing new therapeutic agents.[18]

While specific pathway interactions for **3-Methylquinoline** are a subject of ongoing research, the broader quinoline class has been shown to modulate key carcinogenic signaling pathways.[19] Many quinoline-based inhibitors target receptor tyrosine kinases (RTKs) like c-Met, EGFR, and VEGFR, which are crucial for cell survival, proliferation, and angiogenesis.[20] The aberrant activation of these receptors can lead to the downstream activation of pathways such as PI3K/Akt/mTOR and RAS/RAF/MEK/ERK, which are central to cancer progression.[20]



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Caption: Key signaling pathways modulated by quinoline-based inhibitors.

## Applications in Research and Development

**3-Methylquinoline** is a versatile building block with numerous applications:[\[3\]](#)

- **Pharmaceutical Synthesis:** It serves as a key intermediate in the development of new drug entities, including potential anticancer and anti-inflammatory agents.[\[4\]](#)[\[6\]](#)[\[18\]](#)
- **Agrochemicals and Dyes:** It is widely used in the synthesis of dyes, food coloring agents, and agrochemicals.[\[2\]](#)[\[5\]](#)[\[6\]](#)
- **Materials Science:** The quinoline scaffold is utilized in creating fluorescent dyes for biological imaging and in the production of organic light-emitting diodes (OLEDs).[\[18\]](#)
- **Chemical Research:** It is employed as a ligand in the preparation of organometallic complexes and as a solvent in various chemical processes.[\[2\]](#)[\[4\]](#)[\[5\]](#)

## Safety and Handling

**3-Methylquinoline** is a hazardous chemical that requires careful handling. It is harmful through skin contact and inhalation, causes skin and eye irritation, and is a suspected carcinogen.[\[5\]](#)[\[8\]](#)[\[9\]](#)[\[21\]](#)

Hazard Information	GHS Classification and Statements	Citations
Signal Word	Danger	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Pictograms	GHS05 (Corrosion), GHS07 (Exclamation Mark), GHS08 (Health Hazard)	<a href="#">[2]</a> <a href="#">[5]</a>
Hazard Statements	H312: Harmful in contact with skin H315: Causes skin irritation H318: Causes serious eye damage H332: Harmful if inhaled H335: May cause respiratory irritation H351: Suspected of causing cancer	<a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[21]</a>
Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection. P302+P352: IF ON SKIN: Wash with plenty of water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	<a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Storage	Store in a cool, dry, well-ventilated place in a tightly sealed container. Keep in the dark.	<a href="#">[2]</a> <a href="#">[9]</a> <a href="#">[11]</a>

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## References

- 1. 3-Methylquinoline | CymitQuimica [cymitquimica.com]
- 2. 3-Methylquinoline | 612-58-8 [chemicalbook.com]
- 3. chemimpex.com [chemimpex.com]
- 4. Page loading... [wap.guidechem.com]
- 5. 3-甲基喹啉 99% | Sigma-Aldrich [sigmaaldrich.com]
- 6. Page loading... [wap.guidechem.com]
- 7. 3-Methylquinoline | C<sub>10</sub>H<sub>9</sub>N | CID 11926 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 3-Methylquinoline 99 612-58-8 [sigmaaldrich.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. solubilityofthings.com [solubilityofthings.com]
- 11. 3-Methylquinoline CAS#: 612-58-8 [m.chemicalbook.com]
- 12. scribd.com [scribd.com]
- 13. benchchem.com [benchchem.com]
- 14. scispace.com [scispace.com]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. ijlpr.com [ijlpr.com]
- 18. chemimpex.com [chemimpex.com]
- 19. benchchem.com [benchchem.com]
- 20. mdpi.com [mdpi.com]
- 21. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 612-58-8 Name: 3-methylquinoline [xixisys.com]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)